Application Note: Large-Scale Synthesis and Purification of 2,3,6-Trimethoxyphenol

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Compound of Interest

Compound Name:	*2,3,6-Trimethoxyphenol*
CAS No.:	*90539-42-7*
Cat. No.:	*B3043699*

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Introduction & Strategic Route Selection

The target molecule, **2,3,6-Trimethoxyphenol** (CAS: 90539-42-7), presents a specific challenge: introducing a hydroxyl group onto a polymethoxylated benzene ring without disrupting the existing ether linkages.

Route Comparison

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Method	Scalability	Regioselectivity	Purity Profile	Recommendation
A. Electrophilic Hydroxylation	High	Low	Complex mixture of 2,4,5- and 2,3,6- isomers.	Not Recommended
B. Oxidation of Syringol	Medium	Medium	Requires blocking/deblocking steps.	Alternative
C. Directed Ortho-Metalation (DoM)	High (Process Scale)	Excellent (>98%)	Single isomer; easy purification.	Preferred Protocol

Selected Route: Regioselective Lithiation-Borylation-Oxidation This protocol utilizes 1,2,4-Trimethoxybenzene as the starting material.[1] The C-3 position (flanked by methoxy groups at C-2 and C-4) is the most acidic site, allowing for highly selective lithiation. Subsequent trapping with a borate ester and oxidation yields the phenol with precise regiocontrol.

Reaction Scheme:

- Lithiation: 1,2,4-Trimethoxybenzene + n-BuLi

  3-Lithio-1,2,4-trimethoxybenzene
- Borylation: 3-Lithio-intermediate + B(OMe)

  Arylboronate
- Oxidation: Arylboronate + H

  O

  /NaOH

  2,3,6-Trimethoxyphenol

(Note: The product is 1-hydroxy-2,3,6-trimethoxybenzene. The numbering shifts upon hydroxylation: C-3 of the starting material becomes C-1 of the phenol.)

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Experimental Protocol (Scale: 1.0 kg Input)

Materials & Equipment[2][3][4]

- Reactor: 20 L Jacketed Glass Reactor (Cryogenic capability to -78°C).
- Reagents:
  - 1,2,4-Trimethoxybenzene (Start Material, >98% purity).
  - n-Butyllithium (2.5 M in Hexanes).
  - Trimethyl borate (B(OMe)
    , Anhydrous).
  - Hydrogen Peroxide (30% aq).
  - Tetrahydrofuran (THF), Anhydrous (Water <50 ppm).
- Safety:n-BuLi is pyrophoric. All transfers must occur under positive Nitrogen/Argon pressure.

Step-by-Step Synthesis

Phase 1: Directed Ortho-Metalation (DoM)

- Inertion: Purge the 20 L reactor with Nitrogen for 30 minutes. Ensure the system is strictly anhydrous.
- Solvation: Charge 1.0 kg (5.95 mol) of 1,2,4-Trimethoxybenzene and 10 L of Anhydrous THF. Stir at 200 RPM until fully dissolved.
- Cooling: Cool the solution to -70°C. (Critical: Temperature control prevents benzyne formation or polymerization).
- Lithiation: Slowly add 2.6 L (6.5 mol, 1.1 eq) of n-BuLi via a metering pump over 2 hours.
  - Process Control: Maintain internal temp < -65°C.[2]
  - Observation: The solution will turn a pale yellow/orange color.

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- Equilibration: Stir at -70°C for an additional 1 hour to ensure complete deprotonation at the C-3 position.

Phase 2: Borylation

- Addition: Add 0.74 L (6.55 mol, 1.1 eq) of Trimethyl borate dropwise over 45 minutes.
  - Exotherm: Mild exotherm expected; maintain temp < -60°C.
- Warming: Allow the reaction mixture to slowly warm to 0°C over 4 hours. The mixture may become a thick slurry (lithium boronate salts).

Phase 3: Oxidation (Hydroxylation)

- Acidification: Add 1.5 L of Glacial Acetic Acid slowly to solubilize the boronate and quench excess base.
- Oxidation: At 0°C, slowly add 0.8 L of 30% Hydrogen Peroxide dropwise.
  - Safety: This is highly exothermic. Control addition rate to keep temp < 25°C.
- Reaction: Stir at room temperature (20-25°C) for 12 hours.
  - QC Check: TLC or HPLC should show consumption of the boronate intermediate.

Work-up and Isolation[1][3][6][7]

- Quench: Add 5 L of 10% Sodium Sulfite solution to quench residual peroxides. (Test with starch-iodide paper).
- Extraction: Extract the mixture with Ethyl Acetate (3 x 5 L).
- Washing: Wash combined organics with Brine (5 L).
- Concentration: Evaporate solvent under reduced pressure (Rotavap at 40°C) to yield a crude dark oil.

Purification Protocol

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To achieve Pharmaceutical Grade purity (>99.5%), a chemically active extraction followed by recrystallization is required.

Phase 4: Acid-Base Purification

- Dissolution: Dissolve the crude oil in Diethyl Ether or MTBE (5 L).
- Base Extraction: Extract with 2M NaOH (3 x 2 L).
  - Mechanism:[3][4][5][6] The phenol (product) moves to the aqueous phase as the phenolate salt. Non-phenolic impurities (unreacted starting material, neutral byproducts) remain in the organic phase.
- Separation: Discard the organic layer (contains unreacted 1,2,4-trimethoxybenzene).
- Acidification: Cool the aqueous layer to 0°C and acidify to pH 2 using 6M HCl. The product will precipitate or oil out.
- Re-extraction: Extract the acidified aqueous phase with Ethyl Acetate (3 x 3 L).
- Drying: Dry over Anhydrous Na

  SO

  , filter, and concentrate to a solid.

Phase 5: Recrystallization[6][10]

- Solvent: Use Isopropanol/Water (80:20) or Toluene/Heptane.
- Process: Dissolve crude solid in minimal hot solvent (60°C). Cool slowly to 4°C.
- Filtration: Collect crystals via vacuum filtration. Wash with cold heptane.
- Yield: Expected yield: 750 - 850 g (70-80%).

Process Visualization

Reaction Logic Flow (Graphviz)

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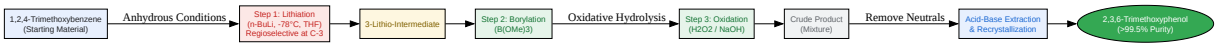

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Caption: Logical workflow for the regioselective synthesis of **2,3,6-Trimethoxyphenol** via Directed Ortho-Metalation.

Quality Control & Characterization

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	> 99.5%	HPLC (C18, MeOH/H2O)
Melting Point	102 - 105°C (Literature varies, confirm with standard)	DSC / Capillary
1H NMR (CDCl3)	6.58 (s, 1H, Ar-H), 6.31 (s, 1H, Ar-H), 5.40 (s, 1H, OH), 3.8-3.9 (m, 9H, OMe)	400 MHz NMR
Moisture	< 0.5%	Karl Fischer

Self-Validating Check:

- Regiochemistry Check: The 1H NMR must show two singlets for the aromatic protons (para to each other in the original numbering, but in the final phenol, they are at C-4 and C-5). Wait, let's verify:
  - Product: 1-OH, 2,3,6-OMe.[7]
  - Protons are at C-4 and C-5.
  - These protons are ortho to each other.

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- Correction: The NMR will show two doublets (J ~ 9 Hz) for the protons at C-4 and C-5. If you see singlets, you may have made the 2,4,6-isomer (where protons are meta). This is the critical QC stop/go criteria.

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